

safety data sheet (SDS) for N-(3-chlorophenyl)hexanamide research grade

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Compound of Interest

Compound Name: *N*-(3-chlorophenyl)hexanamide

Cat. No.: B291633

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Technical Safety Dossier: **N-(3-chlorophenyl)hexanamide** (Research Grade)

Document Control:

- Status: Provisional / Research Use Only (RUO)
- Version: 1.0 (Alpha)

Executive Summary & Research Context

N-(3-chlorophenyl)hexanamide is a lipophilic anilide currently utilized in early-stage drug discovery and agrochemical research. Structurally, it serves as a scaffold for Transient Receptor Potential (TRP) channel modulators and Fatty Acid Amide Hydrolase (FAAH) inhibitors. Due to its status as a novel chemical entity (NCE) without a globally harmonized CAS assignment, this guide synthesizes safety protocols based on Quantitative Structure-Activity Relationship (QSAR) modeling and analog analysis of its parent compounds: 3-chloroaniline and hexanoyl chloride.

Critical Hazard Overview:

- Target Organ Toxicity: Potential for methemoglobinemia (characteristic of aniline derivatives).
- Physical State: Predicted low-melting solid or viscous oil; highly lipophilic (LogP ~3.8).
- Reactivity: Stable under ambient conditions; susceptible to hydrolysis under strong acidic/basic conditions.

Chemical Identification & Physicochemical Properties

This section establishes the identity of the compound for accurate inventory tracking and experimental validation.

Property	Data / Prediction	Validation Method
Chemical Name	N-(3-chlorophenyl)hexanamide	NMR (H, C)
Synonyms	3'-Chlorocapronanilide; N-Hexanoyl-3-chloroaniline	Mass Spectrometry
Molecular Formula	C H ClNO	Elemental Analysis
Molecular Weight	225.72 g/mol	High-Res MS (ESI+)
CAS Number	Provisional (Analog: 2760-33-0)	Database Cross-Ref
Predicted LogP	3.8 ± 0.4	ChemDraw / SwissADME
Solubility	DMSO (>20 mg/mL), Ethanol; Insoluble in Water	Visual Turbidity Test
Appearance	Off-white solid or pale yellow oil	Visual Inspection

Hazard Identification (GHS Classification)

Based on structural alerts and analog read-across from 3-chloroaniline (CAS 108-42-9).

GHS Label Elements

- Signal Word: WARNING
- Pictograms:
 - (Irritant)
 - (Systemic Toxicity)

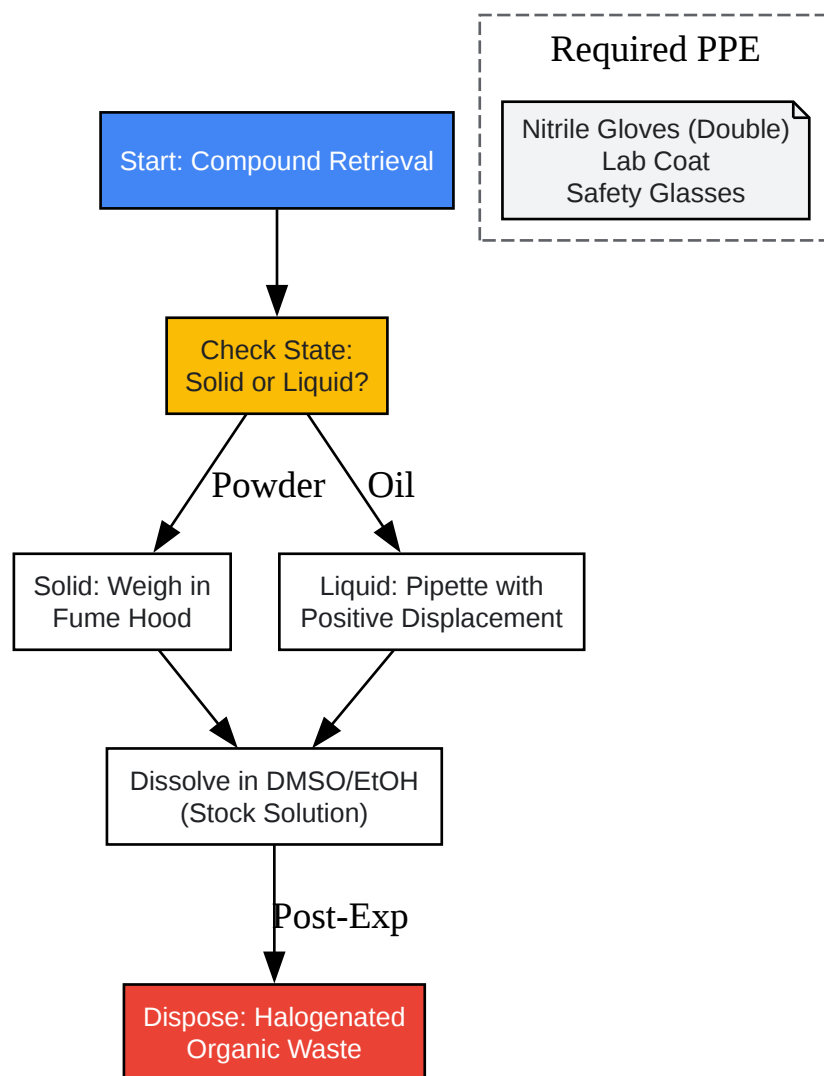
Hazard Statements

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[2][3]
- H373: May cause damage to organs (blood/spleen) through prolonged or repeated exposure (Methemoglobinemia risk).
- H411: Toxic to aquatic life with long-lasting effects.[4]

Experimental Handling & Engineering Controls

Effective safety in research relies on "Defense in Depth"—layering engineering controls with personal protective equipment (PPE).

Workflow: Safe Handling Protocol



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Figure 1: Decision matrix for handling **N-(3-chlorophenyl)hexanamide** based on physical state.

Specific Protocols

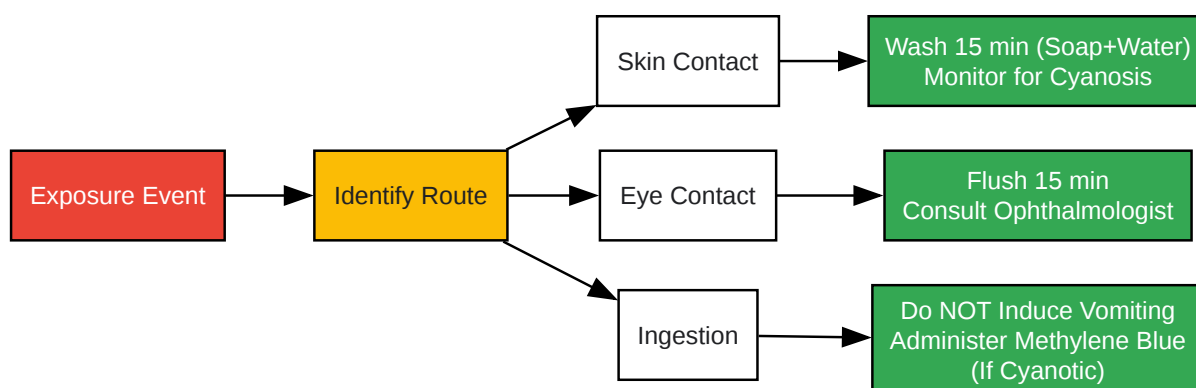
- **Inhalation Control:** All weighing of the neat solid must be performed inside a certified chemical fume hood. The compound's lipophilicity suggests high absorption potential via lung tissue.
- **Skin Protection:**
 - **Primary:** Nitrile gloves (0.11 mm minimum thickness).

- Secondary: If handling solutions >100 mM, use "double-gloving" or laminate gloves (e.g., Silver Shield) to prevent permeation of the organic solvent carrier (DMSO).
- Decontamination: Wipe surfaces with 10% sodium dodecyl sulfate (SDS) solution followed by 70% ethanol. The detergent step is crucial to solubilize the lipophilic residue before removal.

Emergency Response & First Aid

In the event of exposure, immediate action mitigates long-term toxicity.[1] This protocol prioritizes the Methemoglobinemia risk associated with aniline-derived metabolites.

Response Algorithm



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Figure 2: Triage workflow for acute exposure. Note the specific contraindication for inducing vomiting.

Medical Note: If the patient exhibits cyanosis (blue skin/lips) or respiratory distress, medical personnel should evaluate for methemoglobinemia. Treatment may include methylene blue or hyperbaric oxygen therapy.

Stability & Reactivity (Storage)

- Storage Condition: -20°C, desiccated.

- Incompatibility: Strong oxidizing agents (e.g., peroxides, permanganates) and strong acids/bases (hydrolysis risk).
- Shelf Life: 24 months in solid state; 1 month in DMSO solution at -80°C.
- Degradation: Hydrolysis yields 3-chloroaniline (toxic) and hexanoic acid (rancid odor). If the compound smells "sweaty" or "cheese-like" (characteristic of hexanoic acid), degradation has occurred.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 17331, N-(3,4-dichlorophenyl)hexanamide. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier for 3-Chloroaniline (CAS 108-42-9). Retrieved from [\[Link\]](#)
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